

Application Notes and Protocols for Ozone Measurement Using the Indigo Method

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Compound of Interest

Compound Name: Potassium indigotrisulfonate

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Introduction

The indigo method is a widely accepted, selective, and simple spectrophotometric technique for the determination of ozone in both aqueous and gaseous samples.^{[1][2]} This method relies on the rapid and stoichiometric decolorization of an acidic solution of indigo trisulfonate by ozone.^{[2][3][4]} The decrease in the absorbance of the blue indigo solution is directly proportional to the ozone concentration.^{[3][4][5]} This protocol provides a detailed methodology for the accurate measurement of ozone, making it a valuable tool in various research and development applications, including water treatment, disinfection processes, and atmospheric studies.

Principle of the Method

In an acidic medium (typically pH 2), ozone rapidly reacts with the blue dye of indigo trisulfonate (or disulfonate), causing it to bleach.^{[4][6]} The change in absorbance, measured at a specific wavelength, is used to quantify the ozone concentration. The stoichiometry of the reaction between ozone and the indigo dye is 1:1.^{[7][8]}

Data Presentation

Quantitative Data Summary

Parameter	Value	Reference
Molar Absorptivity (ϵ)	$\sim 20,000 \text{ L mol}^{-1} \text{ cm}^{-1}$ at 600 nm	[2] [4]
21,960 $\text{L mol}^{-1} \text{ cm}^{-1}$ at 610 nm	[9] [10]	
23,150 $\pm 80 \text{ M}^{-1} \text{ cm}^{-1}$	[7] [8]	
Measurement Wavelength	600 nm or 610 nm	[2] [6]
Stoichiometric Ratio (O ₃ :Indigo)	1:1	[7] [8]
Limit of Detection (LOD)	$\sim 2 \text{ }\mu\text{g/L}$ to $8 \text{ }\mu\text{g/m}^3$	[2] [9] [10]
Relative Standard Deviation	< 5%	[9] [10]

Common Interferences and Mitigation

Interferent	Effect	Mitigation	Reference
Chlorine	Positive Interference	Masking with malonic acid	[1] [3] [4]
Manganese (oxidized forms)	Positive Interference	Glycine addition to a separate sample to determine and subtract the interference	[4]
Bromine and Iodine	Positive Interference	No simple mitigation; method not suitable for samples with high bromide content	[1] [3]
Hydrogen Peroxide & Organic Peroxides	Slow decolorization	Analyze sample within 6 hours of reagent addition	[1]
Suspended Matter	Potential Interference	Membrane filtration of the sample prior to analysis	[11]

Experimental Protocols

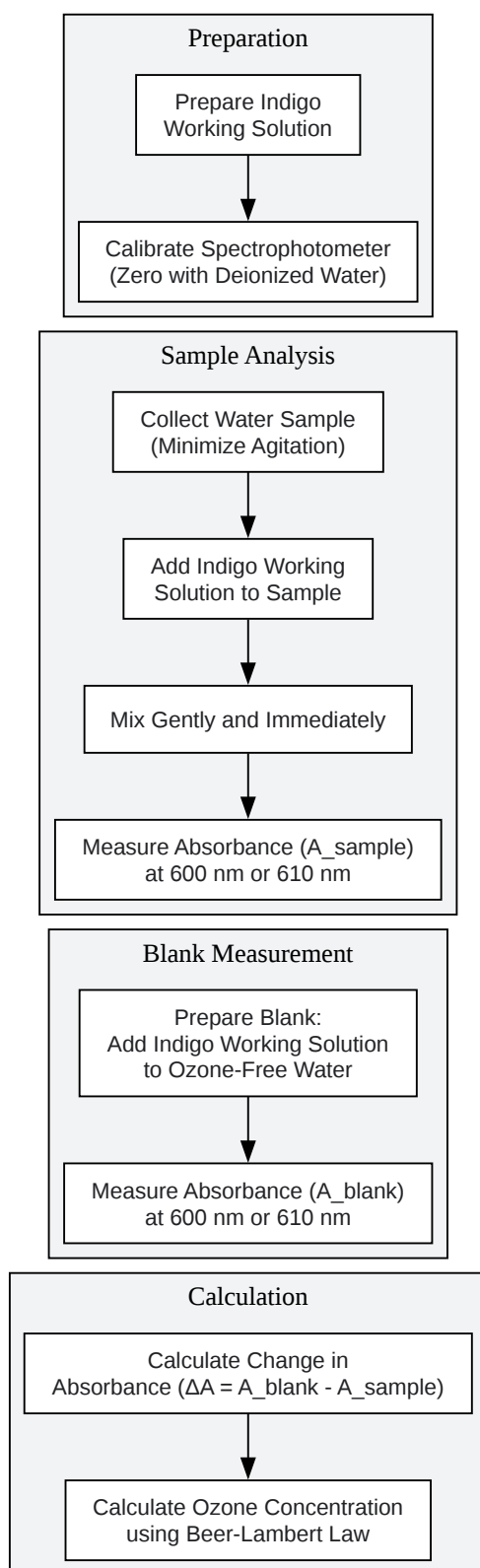
Reagent Preparation: Indigo Stock Solution

- Preparation: To a 1-liter volumetric flask, add 500 mL of deionized water.[\[12\]](#)
- Add 1 mL of concentrated phosphoric acid and 10 g of sodium dihydrogen phosphate.[\[12\]](#)
- Stir the mixture until all solids are dissolved.
- Add a precise amount of potassium indigo trisulfonate to achieve the desired concentration for the stock solution.
- Dilute the solution to the 1-liter mark with deionized water.
- Storage: Store the stock solution in the dark, where it is stable for at least 4 months.[\[12\]](#)

Reagent Preparation: Indigo Working Solution

- Preparation: On the day of analysis, prepare the working solution by diluting the indigo stock solution with deionized water. A common dilution is 1 mL of stock solution to a 10 mL volumetric flask, made up to volume with deionized water.^[12] The concentration should be adjusted so that the initial absorbance is within the optimal range of the spectrophotometer.

Experimental Workflow for Aqueous Samples



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Caption: Experimental workflow for ozone measurement in aqueous samples using the indigo method.

Step-by-Step Protocol for Aqueous Sample Analysis

- **Sample Collection:** Collect the water sample with minimal agitation to prevent ozone loss.[3]
[6] The analysis should be performed immediately after collection.[3]
- **Blank Preparation:** Prepare a blank by adding a known volume of the indigo working solution to an equal volume of ozone-free deionized water.
- **Spectrophotometer Setup:** Set the spectrophotometer to the measurement wavelength (600 nm or 610 nm) and zero the instrument using deionized water.
- **Blank Measurement:** Measure the absorbance of the blank solution (A_{blank}).
- **Sample Reaction:** Add the same known volume of the indigo working solution to the collected water sample. Mix gently and immediately.
- **Sample Measurement:** Immediately measure the absorbance of the sample solution (A_{sample}).
- **Calculation:** Calculate the change in absorbance (ΔA) as: $\Delta A = A_{\text{blank}} - A_{\text{sample}}$
- The concentration of ozone can then be calculated using the Beer-Lambert law: Ozone Concentration (mg/L) = $\Delta A / (\epsilon * l * f)$ where:
 - ϵ is the molar absorptivity of indigo trisulfonate (in $\text{L mol}^{-1} \text{cm}^{-1}$).
 - l is the path length of the cuvette (in cm).
 - f is a factor to convert moles to mg (48 g/mol for ozone).

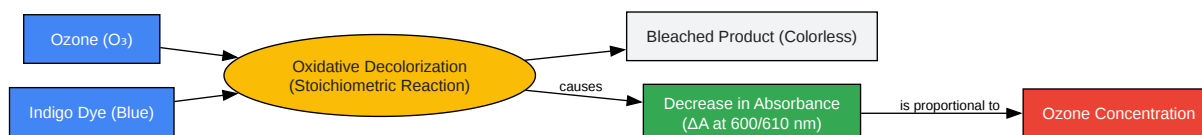
Protocol for Gaseous Sample Analysis

For the analysis of ozone in the air, a common procedure involves bubbling a known volume of air through a specific volume of the indigo working solution in an impinger or a double sintered disc absorber.[9][10]

- **Sample Collection:** A calibrated air pump is used to pass a known volume of air through a measured volume of the indigo working solution. A collection efficiency of 100% is often assumed.[9][10]
- **Measurement:** The absorbance of the indigo solution is measured before and after air sampling, similar to the aqueous protocol.
- **Calculation:** The mass of ozone collected is determined from the change in absorbance. The concentration of ozone in the air is then calculated by dividing the mass of ozone by the volume of air sampled.

Logical Relationships and Signaling Pathways

The fundamental relationship in the indigo method is the direct, linear correlation between the decrease in the indigo dye's absorbance and the concentration of ozone. This relationship is governed by the Beer-Lambert Law.



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Caption: Logical relationship between ozone concentration and the change in absorbance in the indigo method.

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